

An In-depth Technical Guide to the Safe Handling of (+)-Dimethyl L-tartrate

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Compound of Interest

Compound Name: (+)-Dimethyl L-tartrate

Cat. No.: B147398

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(+)-Dimethyl L-tartrate** (CAS No. 608-68-4), a common chiral reagent and building block in organic synthesis.

Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. Key data for **(+)-Dimethyl L-tartrate** are summarized below.

Property	Value	Reference
Molecular Formula	C6H10O6	[1][2]
Molecular Weight	178.14 g/mol	[1][2]
Appearance	White to off-white solid (crystals or powder)	[3][4]
Melting Point	48 - 50 °C (118.4 - 122 °F)	[3]
Boiling Point	157 - 159 °C (314.6 - 318.2 °F) at 15 hPa	[3]
Flash Point	> 112 °C (> 233.6 °F)	[3]
Solubility	Soluble in water	[5]
Odor	Odorless	[3]

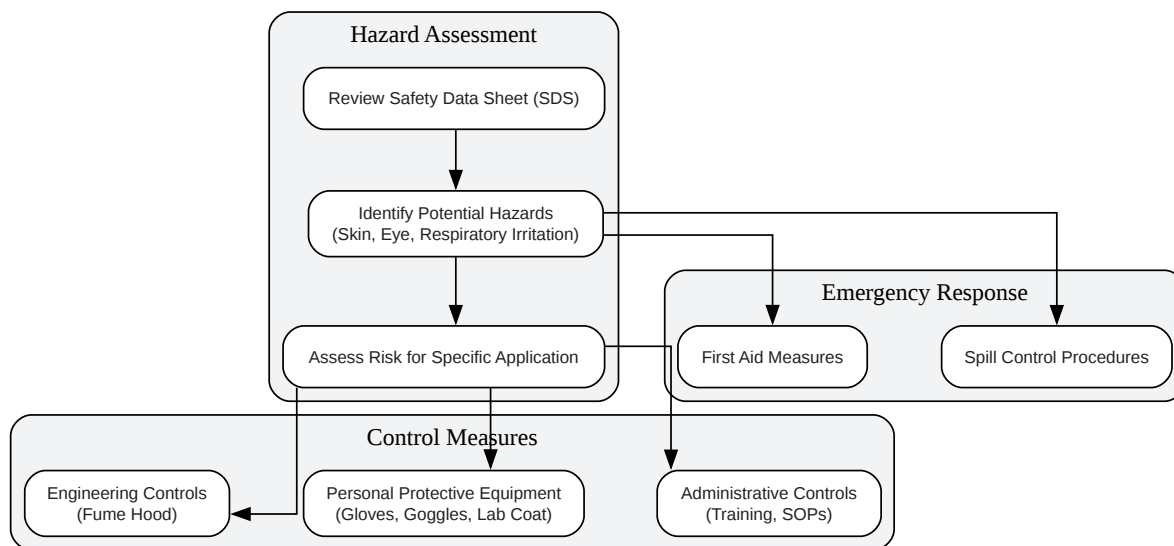
Hazard Identification and Classification

There is some discrepancy in the classification of **(+)-Dimethyl L-tartrate**. While some suppliers classify it as not hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200), other sources indicate potential hazards.[1][3][5] Therefore, a cautious approach is recommended, treating the substance as potentially irritating.

GHS Hazard Classification (based on aggregated data):[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

The following diagram illustrates the logical flow for hazard identification and subsequent mitigation steps.



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Caption: Logical workflow for hazard assessment and control.

Safe Handling and Storage

Personal Protective Equipment (PPE)

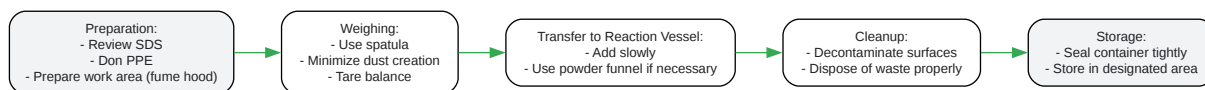
The use of appropriate PPE is mandatory when handling **(+)-Dimethyl L-tartrate**.

PPE Type	Specification
Eye Protection	Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][6]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[3][6]
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3][6]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not required. [3] If dust formation is likely, a particle filter respirator (e.g., N95) may be used.

Handling Procedures

- Handle in accordance with good industrial hygiene and safety practices.[3][5]
- Ensure adequate ventilation, preferably in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid ingestion and inhalation.[5]
- Avoid dust formation.[5]
- Keep away from incompatible materials such as acids, bases, and reducing agents.[3][5]
- Keep away from open flames, hot surfaces, and sources of ignition.[6]

The following diagram outlines a standard workflow for safely handling **(+)-Dimethyl L-tartrate** in a laboratory setting.



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Caption: Standard laboratory workflow for handling solid chemicals.

Storage Conditions

- Store in a dry, cool, and well-ventilated place.[5][6]
- Keep containers tightly closed.[5][6]
- Incompatible materials include acids, bases, and reducing agents.[3][5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3][5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[3][5]
Inhalation	Remove to fresh air. Get medical attention if symptoms occur.[3][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. Do NOT induce vomiting.[3][6]

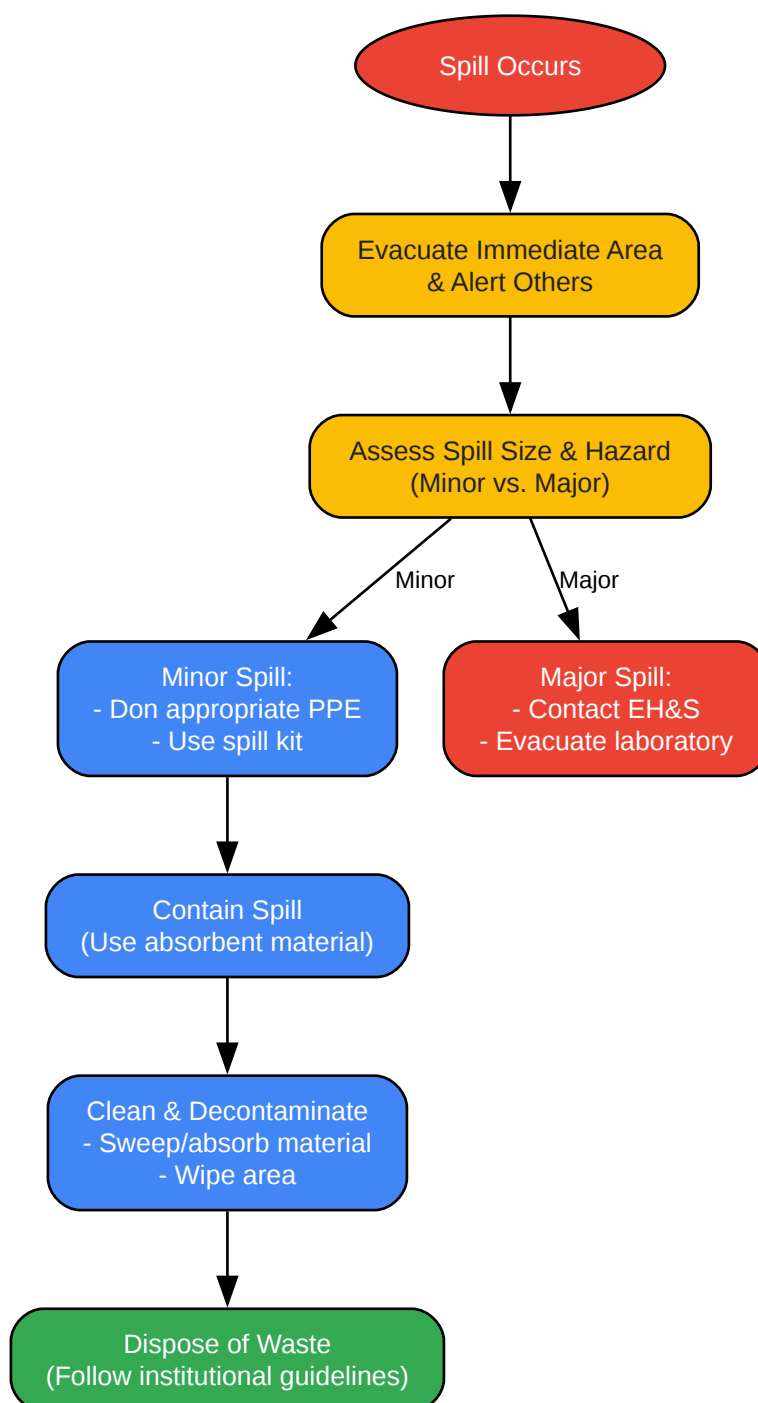
Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[3\]](#)[\[6\]](#)
- Specific Hazards: Combustible material. Containers may explode when heated. Thermal decomposition can release irritating gases and vapors (carbon monoxide and carbon dioxide).[\[6\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[6\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[\[3\]](#)[\[5\]](#)
- Environmental Precautions: Should not be released into the environment. Do not empty into drains.[\[5\]](#)
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[\[6\]](#) Soak up with inert absorbent material (e.g., sand, silica gel) if in liquid form or dissolved.[\[6\]](#)

The workflow for responding to a chemical spill is outlined below.



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Caption: Workflow for responding to a chemical spill.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^[6]

Experimental Protocols: General Safe Handling in a Laboratory Setting

While specific experimental protocols are application-dependent, the following general methodology ensures the safe use of **(+)-Dimethyl L-tartrate**.

Objective: To safely transfer a specified mass of solid **(+)-Dimethyl L-tartrate** from its storage container to a reaction vessel.

Materials:

- **(+)-Dimethyl L-tartrate**
- Appropriate PPE (safety goggles, lab coat, compatible gloves)
- Spatula
- Weighing paper or boat
- Analytical balance
- Reaction vessel
- Chemical fume hood

Procedure:

- Preparation: Before handling the chemical, ensure the fume hood is operational and the sash is at the appropriate height. Don all required PPE.
- Staging: Place the stock container of **(+)-Dimethyl L-tartrate**, a clean spatula, weighing paper, and the reaction vessel inside the fume hood.
- Weighing: Tare the analytical balance with the weighing paper. Carefully use the spatula to transfer the desired amount of solid **(+)-Dimethyl L-tartrate** onto the weighing paper. Avoid

creating airborne dust.

- Transfer: Carefully add the weighed solid to the reaction vessel. A powder funnel may be used to facilitate a clean transfer.
- Cleanup: Tightly close the stock container. Clean the spatula and any contaminated surfaces within the fume hood. Dispose of the weighing paper in the appropriate solid waste container.
- Post-Handling: Remove PPE in the correct order to avoid contamination and wash hands thoroughly.

This protocol minimizes exposure and reduces the risk of contamination outside the designated handling area.

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